

# An In-depth Technical Guide to 3-Methylundecane: Structure, Properties, and Scientific Applications

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## Compound of Interest

Compound Name:	3-Methylundecane
CAS No.:	1002-43-3
Cat. No.:	B086300

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-methylundecane** (CAS No: 1002-43-3), a branched-chain alkane. Intended for researchers, scientists, and professionals in drug development, this document delves into the molecular structure, spectroscopic signature, synthesis methodologies, and key applications of this compound. The content is structured to deliver not only factual data but also expert insights into the practical and theoretical aspects of handling and utilizing **3-methylundecane** in a scientific setting.

## Introduction: Understanding the Significance of Branched Alkanes

Alkanes, the simplest class of organic compounds, are fundamental building blocks in organic chemistry. While linear alkanes are well-characterized, their branched isomers, such as **3-methylundecane**, offer unique physical properties that make them subjects of interest in

various fields. The introduction of a methyl group on the undecane backbone significantly influences its melting point, boiling point, and viscosity, differentiating it from its linear counterpart, n-dodecane. These subtle structural modifications are critical in applications ranging from high-performance lubricants to non-polar solvents in sensitive chemical reactions. This guide aims to provide a detailed exploration of **3-methylundecane**, serving as a foundational resource for its application in advanced research and development.

## Molecular Structure and Identification

**3-Methylundecane** is a saturated hydrocarbon with the chemical formula C<sub>12</sub>H<sub>26</sub>. Its structure consists of an eleven-carbon undecane chain with a methyl group substituted at the third carbon atom. This branching introduces a chiral center at the C3 position, meaning **3-methylundecane** can exist as two stereoisomers: (S)-**3-methylundecane** and (R)-**3-methylundecane**.

Below is a diagram illustrating the molecular structure of **3-methylundecane**.

Caption: 2D skeletal structure of **3-Methylundecane**.

Table 1: Chemical Identifiers for **3-Methylundecane**

Identifier	Value
IUPAC Name	3-methylundecane
CAS Number	1002-43-3
Molecular Formula	C <sub>12</sub> H <sub>26</sub>
Molecular Weight	170.33 g/mol
SMILES	<chem>CCCCCCCC(C)CC</chem>
InChI	InChI=1S/C <sub>12</sub> H <sub>26</sub> /c1-4-6-7-8-9-10-11-12(3)5-2/h12H,4-11H <sub>2</sub> ,1-3H <sub>3</sub>
InChIKey	HTZWVZNRDDOFEI-UHFFFAOYSA-N

## Physicochemical and Thermodynamic Properties

The physical and thermodynamic properties of **3-methylundecane** are crucial for its application as a solvent, a component in fuel, or a lubricant. These properties are summarized in the table below.

Table 2: Physical and Thermodynamic Properties of **3-Methylundecane**

Property	Value
Appearance	Colorless to pale yellow clear liquid
Boiling Point	211 °C
Melting Point	-58 °C
Density	~0.75 g/cm <sup>3</sup>
Flash Point	61.8 °C
Vapor Pressure	0.274 mmHg @ 25 °C (estimated)
Solubility in Water	0.09742 mg/L @ 25 °C (estimated)
logP (o/w)	6.665 (estimated)
Refractive Index	1.4208

## Spectroscopic Characterization

The structural elucidation of **3-methylundecane** is confirmed through various spectroscopic techniques. Below is a summary of the expected spectral data.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR:** The proton NMR spectrum of **3-methylundecane** is expected to show complex multiplets in the upfield region ( $\delta$  0.8-1.6 ppm), characteristic of a saturated aliphatic hydrocarbon. The methyl protons of the ethyl group and the methyl branch, as well as the methylene protons of the long alkyl chain, will exhibit distinct chemical shifts and coupling patterns. Due to the structural similarity of the methylene groups, significant signal overlap is anticipated.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum of **3-methylundecane** should display distinct signals for each of the non-equivalent carbon atoms. Due to the molecule's asymmetry, all 12 carbons are chemically distinct and should theoretically produce 12 unique signals. These signals will appear in the aliphatic region of the spectrum ( $\delta$  10-40 ppm). The chemical shifts can be predicted based on the carbon's position along the chain and the branching
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